

# An In-depth Technical Guide to the Physical Properties of 2-Heptenol

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## Compound of Interest

Compound Name: 2-Heptenol

Cat. No.: B3028808

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This technical guide provides a detailed overview of the boiling and melting points of **2-Heptenol** isomers. It includes a summary of quantitative data, comprehensive experimental protocols for the determination of these physical properties, and a logical workflow diagram to guide the characterization process.

## Data Presentation

The physical properties of **2-Heptenol** isomers are summarized in the table below. It is important to note that "**2-Heptenol**" can refer to several isomers depending on the position of the hydroxyl group and the stereochemistry of the double bond. The data presented here focuses on the most commonly referenced isomers.

Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)
(E)-2-Hepten-1-ol	33467-76-4	C <sub>7</sub> H <sub>14</sub> O	114.19	178[1]	57[1]
83 @ 20 mmHg[2]					
60 @ 4 mmHg[2]					
(Z)-2-Hepten-1-ol	55454-22-3	C <sub>7</sub> H <sub>14</sub> O	114.19	177 - 178 (est.) @ 760 mmHg[3]	Not available
6-Hepten-2-ol	24395-10-6	C <sub>7</sub> H <sub>14</sub> O	114.188	61 @ 12 Torr[4]	Not available
(E)-4-Hepten-2-ol	58927-81-4	C <sub>7</sub> H <sub>14</sub> O	114.19	159 - 160 (est.) @ 760 mmHg[5]	26 (est.)[6]
2-Hepten-2-ol	59557-04-9	C <sub>7</sub> H <sub>14</sub> O	114.19	Not available	Not available

## Experimental Protocols

Accurate determination of boiling and melting points is crucial for the identification and purity assessment of chemical compounds. The following are standard laboratory protocols for these measurements.

### Melting Point Determination using a Thiele Tube

The Thiele tube method is a common and effective technique for determining the melting point of a solid organic compound.[3][7]

Apparatus:

- Thiele tube

- High-boiling point oil (e.g., mineral oil or silicone oil)
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Bunsen burner or other heat source
- Stand and clamp
- Rubber band or thread

#### Procedure:

- **Sample Preparation:** A small amount of the crystalline solid is finely powdered. The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the sealed end to a height of 2-3 mm.
- **Apparatus Setup:** The Thiele tube is filled with oil to a level just above the side-arm junction. The thermometer is fitted with a stopper and positioned in the main tube. The capillary tube is attached to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.<sup>[4][8]</sup>
- **Heating:** The side arm of the Thiele tube is gently heated with a small flame. The unique shape of the Thiele tube facilitates the circulation of the oil by convection, ensuring uniform temperature distribution.<sup>[3][7]</sup>
- **Observation:** The temperature is increased at a rate of approximately 2°C per minute as the melting point is approached.<sup>[3]</sup> The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has liquefied is recorded as the end of the melting range.<sup>[4][7]</sup> For a pure compound, this range should be narrow (0.5-1.5°C).

## Boiling Point Determination using the Siwoloboff Method (Micro-Boiling Point)

The Siwoloboff method is a microscale technique for determining the boiling point of a liquid, requiring only a small sample volume.<sup>[2]</sup>

Apparatus:

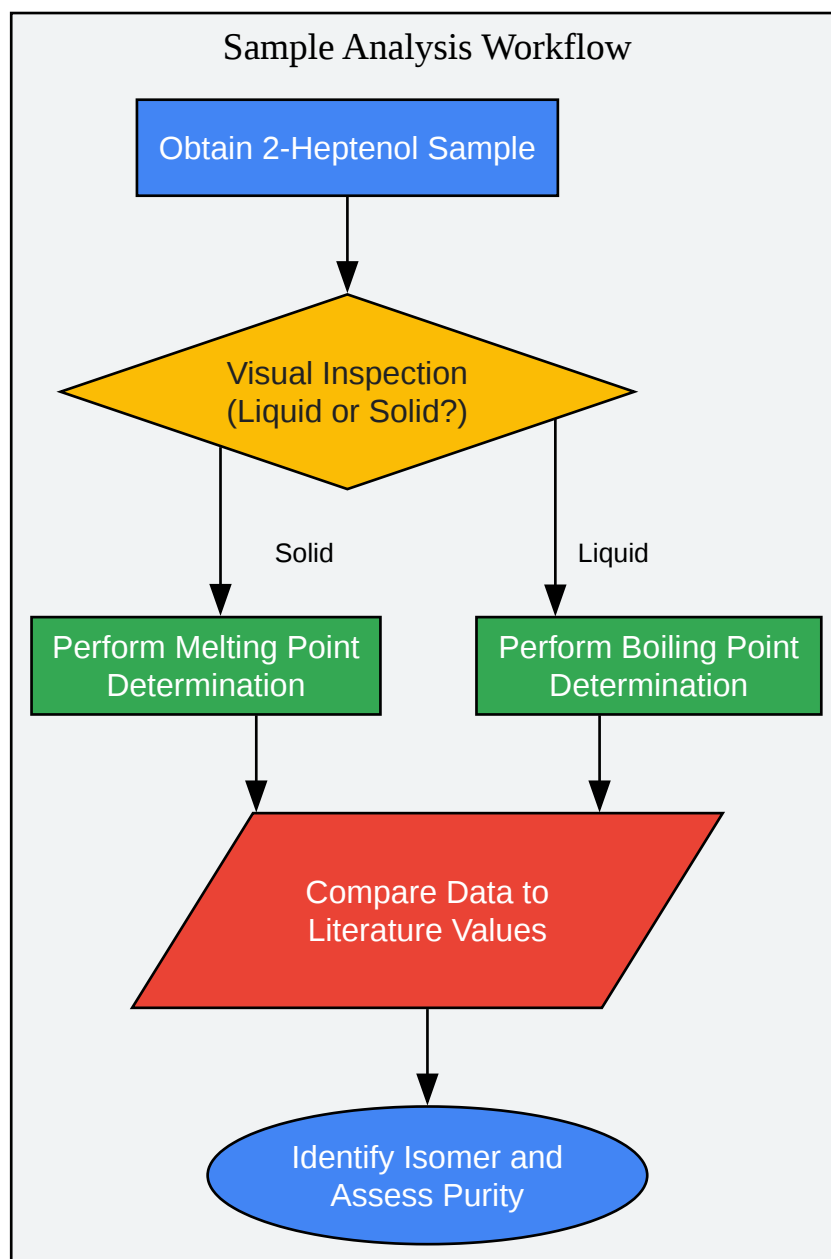
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., Thiele tube with oil, or a melting point apparatus with a heating block)
- Rubber band or thread

Procedure:

- **Sample Preparation:** A few drops of the liquid are placed into the small test tube. A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid.<sup>[2][9]</sup>
- **Apparatus Setup:** The test tube is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in the heating bath.<sup>[9]</sup>
- **Heating:** The heating bath is heated gently. Initially, a stream of bubbles will emerge from the inverted capillary as the trapped air expands. The heating is continued until a rapid and continuous stream of bubbles is observed, indicating that the vapor pressure of the liquid has overcome the atmospheric pressure.<sup>[1][9]</sup>
- **Observation:** The heat source is then removed, and the apparatus is allowed to cool. The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid is drawn up into the capillary tube.<sup>[2][9]</sup> This occurs when the vapor pressure of the liquid equals the external atmospheric pressure.

## Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of a **2-Heptenol** sample based on its physical properties.



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Caption: Workflow for the identification and purity assessment of a **2-Heptenol** sample.

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